

# commercial availability of Methyl 3-chloro-2-nitrobenzoate

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## Compound of Interest

Compound Name: **Methyl 3-chloro-2-nitrobenzoate**

Cat. No.: **B1590537**

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An In-Depth Technical Guide to the Commercial Availability and Application of **Methyl 3-chloro-2-nitrobenzoate**

For researchers, scientists, and professionals in drug development, understanding the commercial landscape, synthesis, and application of key chemical intermediates is paramount. **Methyl 3-chloro-2-nitrobenzoate** (CAS No. 42087-81-0) is one such building block, a versatile organic compound whose strategic functionalization offers a gateway to complex molecular architectures. This guide provides a detailed overview of its commercial availability, physicochemical properties, plausible synthetic routes, and potential applications, with a focus on the practical insights required for laboratory and industrial settings.

## Commercial Availability and Sourcing

**Methyl 3-chloro-2-nitrobenzoate** is readily available from a range of chemical suppliers, primarily catering to research and development quantities, with options for bulk and wholesale orders.<sup>[1]</sup> The majority of suppliers are located in China and India, reflecting the global distribution of fine chemical manufacturing.<sup>[2]</sup> When sourcing this compound, it is crucial for researchers to consider purity levels, which are typically offered at  $\geq 97\%$  or higher, suitable for most synthetic applications.

Table 1: Selected Commercial Suppliers of **Methyl 3-chloro-2-nitrobenzoate**

Supplier Name	Noted Location(s)	Typical Offerings
ChemicalBook	China, India, etc. <a href="#">[2]</a>	Lists multiple suppliers for comparison. <a href="#">[2]</a>
BLD Pharm	Global	Offers online ordering and provides technical documentation like NMR and HPLC data. <a href="#">[3]</a>
AK Scientific Inc.	California, USA	Stocks and ships products for research and development use only; does not sell to individuals. <a href="#">[4]</a>
Nantong Reform Petro-chemical Co., Ltd.	Jiangsu, China <a href="#">[1]</a>	Provides wholesale and bulk quantities. <a href="#">[1]</a>
Mosher Chemical	-	Lists the compound with basic properties. <a href="#">[5]</a>

Note: This table is not exhaustive and represents a snapshot of available suppliers. All products are intended for research and development purposes and must be handled by qualified personnel.[\[4\]](#)

## Physicochemical and Safety Profile

Understanding the physical properties and safety requirements of a chemical is fundamental to its proper handling and use in experimental design.

Table 2: Physicochemical Properties of **Methyl 3-chloro-2-nitrobenzoate**

Property	Value	Source
CAS Number	42087-81-0	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> CINO <sub>4</sub>	<a href="#">[5]</a>
Molecular Weight	215.59 g/mol	-
Appearance	Likely a light yellow or white solid, typical for similar nitroaromatic compounds.	Inferred from related compounds <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	78 - 80 °C	<a href="#">[8]</a>
Boiling Point	279 °C	<a href="#">[8]</a>

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **Methyl 3-chloro-2-nitrobenzoate** was not found in the search results, data from closely related isomers like methyl 5-chloro-2-nitrobenzoate and other nitroaromatics provide essential guidance.[\[9\]](#)

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and clothing to prevent skin exposure.[\[6\]](#)[\[9\]](#)
- Handling: Use only in a well-ventilated area or outdoors.[\[9\]](#) Avoid breathing dust, fumes, or vapors.[\[9\]](#) Wash hands and any exposed skin thoroughly after handling.[\[9\]](#)
- First Aid:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[\[9\]](#)
  - Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[\[9\]](#)
  - Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[9\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#)

The product is chemically stable under standard ambient conditions.<sup>[8]</sup> To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated, and the compound should be handled with care by qualified professionals.<sup>[8]</sup>

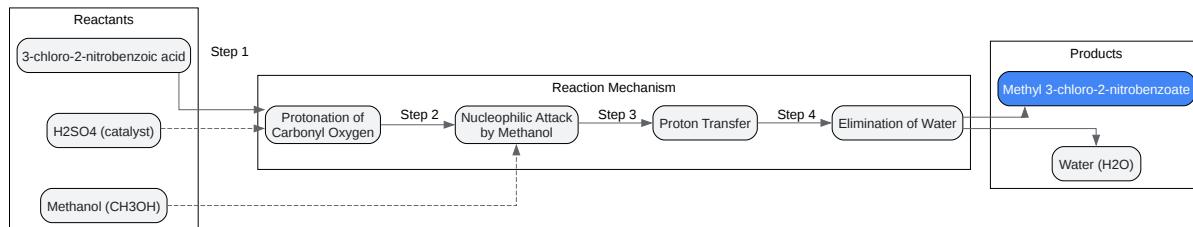
## Synthesis and Reaction Mechanisms

The synthesis of **Methyl 3-chloro-2-nitrobenzoate** is not explicitly detailed in the provided search results. However, based on fundamental organic chemistry principles and documented syntheses of similar compounds, a primary and logical synthetic route involves the esterification of its corresponding carboxylic acid.

## Protocol: Acid-Catalyzed Esterification of 3-chloro-2-nitrobenzoic acid

This well-established method reacts the carboxylic acid with methanol under acidic conditions, typically using a strong acid like sulfuric acid as a catalyst. The reaction proceeds via a nucleophilic acyl substitution mechanism.

- Protonation: The catalytic acid protonates the carbonyl oxygen of 3-chloro-2-nitrobenzoic acid, increasing the electrophilicity of the carbonyl carbon.
- Nucleophilic Attack: A molecule of methanol acts as a nucleophile, attacking the activated carbonyl carbon.
- Proton Transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups, forming a good leaving group (water).
- Elimination: The water molecule is eliminated, and the carbonyl group is reformed by the deprotonation of the remaining hydroxyl group.



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Caption: Workflow for the synthesis of **Methyl 3-chloro-2-nitrobenzoate**.

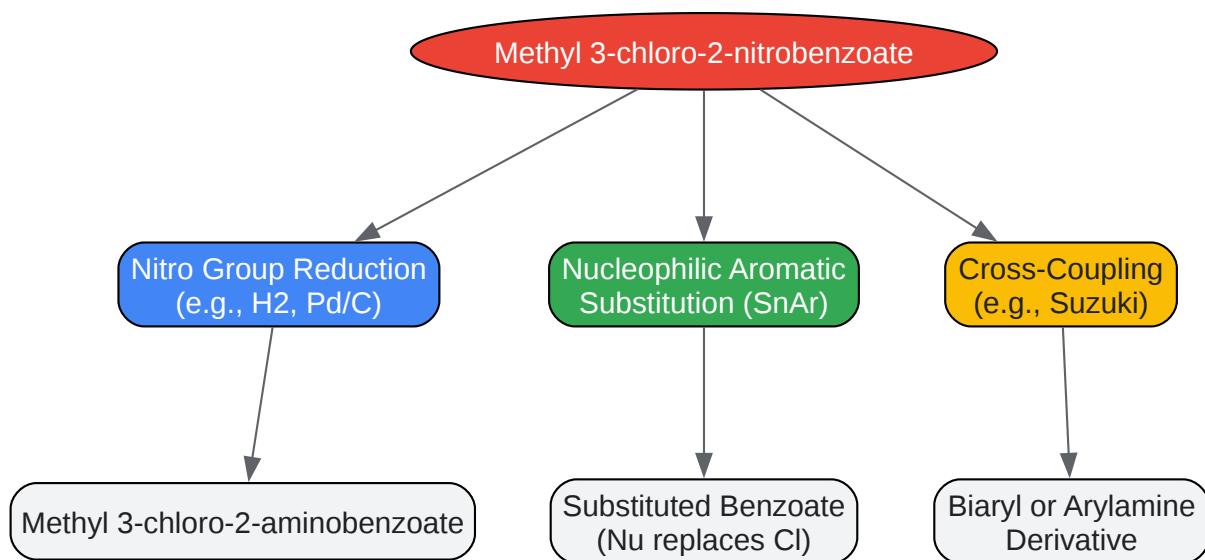
A patent describing the synthesis of a related compound, methyl 2-fluoro-3-aminobenzoate, details a similar esterification step where 2,6-dichloro-3-nitrobenzoic acid is dissolved in methanol with concentrated sulfuric acid and refluxed for several hours.[10] This supports the viability of the proposed protocol.

## Applications in Drug Development and Chemical Synthesis

**Methyl 3-chloro-2-nitrobenzoate** is a valuable intermediate due to its strategically placed functional groups, which serve as handles for further molecular elaboration. While specific drugs derived directly from this starting material are not detailed in the search results, its structural motifs are common in pharmacologically active molecules. Related compounds are critical in synthesizing major drugs like the anticancer agent Lenalidomide and the vasopressin receptor antagonist Tolvaptan.[11][12]

The utility of this molecule stems from the distinct reactivity of its chloro and nitro substituents:

- Reduction of the Nitro Group: The nitro group can be readily reduced to an amine ( $-\text{NH}_2$ ) using various reagents (e.g.,  $\text{H}_2/\text{Pd-C}$ ,  $\text{SnCl}_2$ ). This transformation is fundamental in pharmaceutical synthesis, as the resulting aniline derivative can be used in amide bond formations, diazotizations, or as a building block for heterocyclic rings.
- Nucleophilic Aromatic Substitution ( $\text{S}_{\text{n}}\text{Ar}$ ): The electron-withdrawing effect of the adjacent nitro group activates the chloro substituent towards nucleophilic aromatic substitution. This allows for the introduction of various nucleophiles (e.g., amines, alkoxides), enabling the construction of diverse molecular scaffolds.
- Cross-Coupling Reactions: The chloro group can participate in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), allowing for the formation of carbon-carbon or carbon-nitrogen bonds, which are essential for building molecular complexity.



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Caption: Key synthetic transformations of **Methyl 3-chloro-2-nitrobenzoate**.

The combination of these reactive sites makes **Methyl 3-chloro-2-nitrobenzoate** a powerful intermediate for generating libraries of compounds for drug discovery and for the synthesis of agrochemicals and dyes.<sup>[7]</sup>

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- To cite this document: BenchChem. [commercial availability of Methyl 3-chloro-2-nitrobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1590537#commercial-availability-of-methyl-3-chloro-2-nitrobenzoate>]

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